

3,5-Dimethyl-4-nitrosophenol health and safety information

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Compound of Interest

Compound Name: 3,5-Dimethyl-4-nitrosophenol

Cat. No.: B124193

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An In-depth Technical Guide to the Health and Safety of **3,5-Dimethyl-4-nitrosophenol**

This guide provides comprehensive health and safety information for **3,5-Dimethyl-4-nitrosophenol**, intended for researchers, scientists, and professionals in drug development.

Chemical Identification

Identifier	Value
Chemical Name	3,5-Dimethyl-4-nitrosophenol
CAS Number	19628-76-3 [1]
Molecular Formula	C8H9NO2 [1]
Molecular Weight	151.16 g/mol [1]
IUPAC Name	3,5-dimethyl-4-nitrosophenol [1]
Synonyms	DTXSID50284616, RefChem:271927 [1]

Hazard Identification

GHS Classification:

According to aggregated GHS information, **3,5-Dimethyl-4-nitrosophenol** is classified as:

- Acute Toxicity, Oral (Category 3), with the hazard statement H301: Toxic if swallowed.[\[1\]](#)

- Serious Eye Irritation (Category 2), with the hazard statement H319: Causes serious eye irritation.[\[1\]](#)

Pictograms:

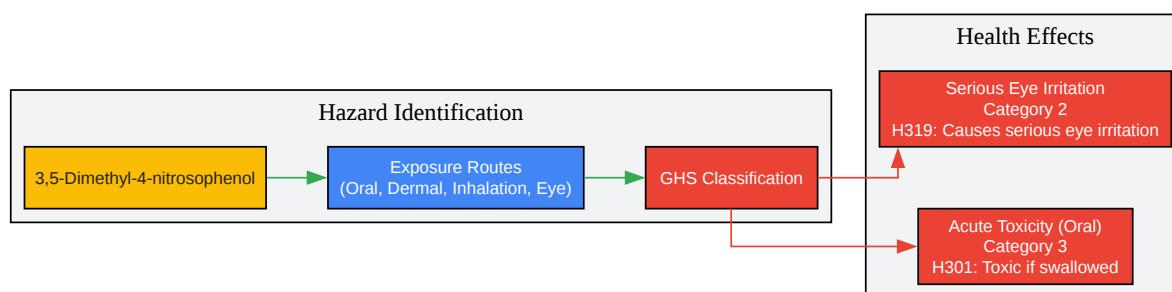
Danger

Hazard Statements:

- H301: Toxic if swallowed[\[1\]](#)
- H319: Causes serious eye irritation[\[1\]](#)

Precautionary Statements:

- Prevention: P264, P270, P280[\[1\]](#)
- Response: P301+P316, P305+P351+P338, P321, P330, P337+P317[\[1\]](#)
- Storage: P405[\[1\]](#)
- Disposal: P501[\[1\]](#)



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Caption: Hazard identification and subsequent health effects of **3,5-Dimethyl-4-nitrosophenol**.

First-Aid Measures

- General Advice: Show the safety data sheet to the attending physician. Immediate medical attention is required.[2]
- If Inhaled: Move the person to fresh air. If breathing has stopped, provide artificial respiration. [3][4] Seek medical attention.[4]
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water while removing all contaminated clothing.[4]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[4] Remove contact lenses if present and easy to do. Continue rinsing.[4] If eye irritation persists, get medical advice/attention.[4]
- If Swallowed: Rinse mouth.[4] Immediately call a POISON CENTER or doctor.[5] Do NOT induce vomiting.[2][6]

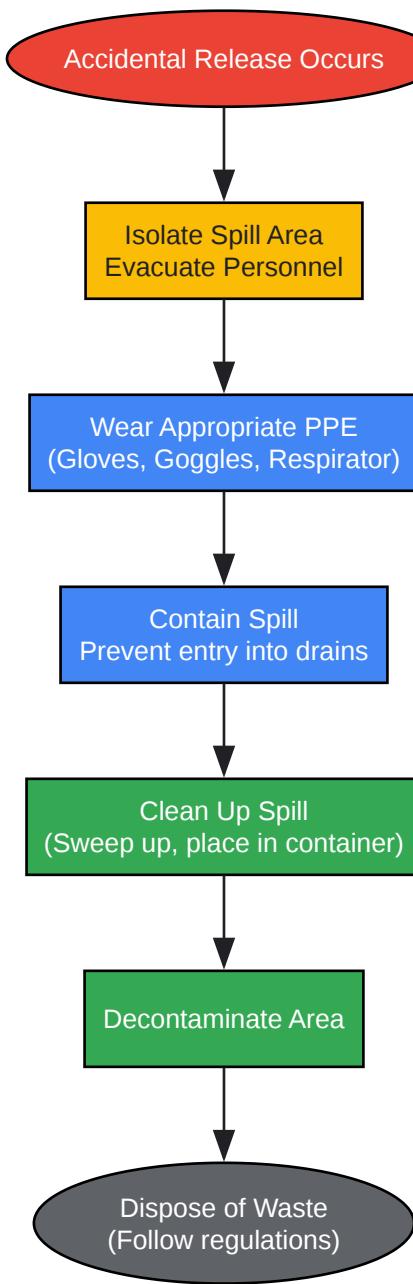
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, foam, or carbon dioxide.[6][7] For small fires, dry chemical, CO2, water spray, or foam is appropriate. For large fires, use water spray, fog, or foam.[8]
- Special Hazards: Thermal decomposition can release irritating gases and vapors, including nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO2).[2] Fine dust dispersed in air may ignite.[2]
- Advice for Firefighters: Wear a self-contained breathing apparatus and full protective gear.[2] [7]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment.[9] Ensure adequate ventilation.[9] Avoid dust formation.[2][7] Evacuate personnel to safe areas.[2][9]
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so.[6][9] Do not let the product enter drains.[7]

- Methods for Cleaning Up: Sweep up and shovel the material into suitable containers for disposal.[2] Avoid creating dust.[2]



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Caption: Workflow for handling an accidental release of **3,5-Dimethyl-4-nitrosophenol**.

Handling and Storage

- Handling: Avoid contact with skin, eyes, or clothing.[9] Do not breathe dust.[4] Use only in a well-ventilated area or under a chemical fume hood.[2] Wash hands thoroughly after handling.[4]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][8] Store locked up.[4] It is recommended to store under an inert gas like nitrogen or argon at 2-8°C. [10]

Exposure Controls/Personal Protection

- Engineering Controls: Ensure adequate ventilation, especially in confined areas.[4] Eyewash stations and safety showers should be close to the workstation.[2][4]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or chemical safety goggles.[4][9]
 - Skin Protection: Wear suitable protective gloves and long-sleeved clothing.[9]
 - Respiratory Protection: If dust is generated, use a respirator.

Physical and Chemical Properties

Property	Value	Source
Molecular Weight	151.16 g/mol	[1]
Physical State	Solid	[11]
pKa	~8.2	[11]

Stability and Reactivity

- Reactivity: No specific data is available for **3,5-Dimethyl-4-nitrosophenol**. However, related compounds like 4-nitrophenol can decompose exothermally and emit toxic fumes.[12]
- Chemical Stability: Stable under recommended storage conditions.[10]

- Conditions to Avoid: Heat, flames, and sparks.[13] Avoid dust formation.[2]
- Incompatible Materials: Strong oxidizing agents and strong bases.[4]

Toxicological Information

- Acute Oral Toxicity: Classified as Category 3 (Toxic if swallowed).[1]
- Serious Eye Irritation: Classified as Category 2 (Causes serious eye irritation).[1]

Experimental Protocols:

Detailed experimental protocols for the toxicological assessment of **3,5-Dimethyl-4-nitrosophenol** are not readily available in the provided search results. However, standardized OECD guidelines are typically followed for such assessments. For instance, acute oral toxicity is often determined using OECD Test Guideline 423 (Acute Oral toxicity – Acute Toxic Class Method), while eye irritation is assessed using OECD Test Guideline 405 (Acute Eye Irritation/Corrosion). These protocols involve administering the substance to laboratory animals (e.g., rats for oral toxicity, rabbits for eye irritation) under controlled conditions and observing the effects.

Ecological Information

- Information on the ecological effects of **3,5-Dimethyl-4-nitrosophenol** is limited. However, related nitrophenols are known to be harmful or toxic to aquatic life.[5]

Disposal Considerations

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, national, and international regulations.[4][9]

Transport Information

- Transport information for **3,5-Dimethyl-4-nitrosophenol** is not explicitly available. However, based on its toxicity, it would likely be regulated as a hazardous material for transport. For example, related nitrophenols are classified under UN number UN1663, Hazard Class 6.1 (Toxic substances).[5]

Regulatory Information

- This substance is subject to GHS classification and labeling.[\[1\]](#) Further specific regulatory information is not detailed in the search results. Users should consult local and national regulations.

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